

Personal protective equipment for handling Asapiprant

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Essential Safety and Handling Guide for Asapiprant

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **Asapiprant**, a potent and selective DP1 receptor antagonist used in laboratory research. Adherence to these procedures is essential to ensure a safe laboratory environment and the integrity of your research.

I. Personal Protective Equipment (PPE) and Safety Precautions

While the Safety Data Sheet (SDS) from Cayman Chemical indicates that **Asapiprant** is not classified as hazardous according to the Globally Harmonized System (GHS), it is prudent to follow standard laboratory safety protocols for handling chemical compounds.[1]

Core PPE Requirements:

Gloves: Always wear impermeable and resistant gloves, such as nitrile gloves. The selection
of suitable gloves should be based on the specific laboratory conditions and duration of
handling.[1]



- Eye Protection: Safety glasses or goggles should be worn to protect against accidental splashes.
- Lab Coat: A standard laboratory coat should be worn to protect personal clothing.

General Hygiene and Safety Practices:

- Follow the usual precautionary measures for handling chemicals.[1]
- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

II. Quantitative Data Summary

Asapiprant is a potent antagonist of the prostaglandin D2 receptor 1 (DP1). The following table summarizes key quantitative data for this compound.

Parameter	Value	Source
CAS Number	932372-01-5	[1]
Molecular Formula	C24H27N3O7S	[2]
Molecular Weight	501.6 g/mol	
Ki for DP1 Receptor	0.44 nM	_
Solubility in DMSO	10 mg/mL (19.94 mM)	

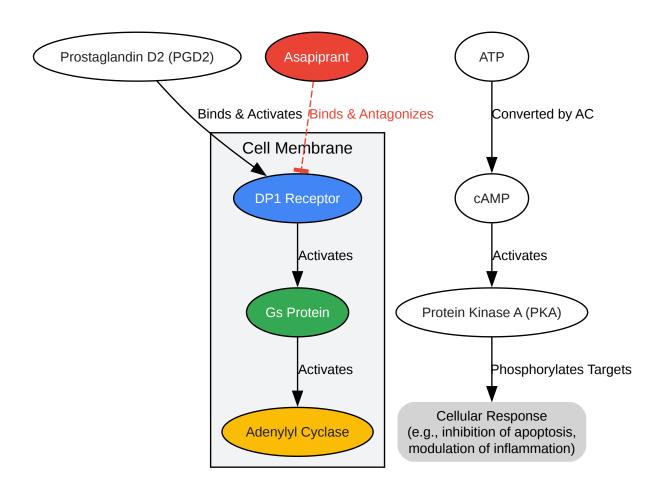
Occupational Exposure Limits (OELs):

There are no established Occupational Exposure Limits for **Asapiprant**. It is recommended to handle it in a well-ventilated area, and for procedures that may generate dust or aerosols, a fume hood should be used.



III. Asapiprant Signaling Pathway

Asapiprant acts as an antagonist at the Prostaglandin D2 Receptor 1 (DP1), a G protein-coupled receptor. Its mechanism of action involves blocking the downstream signaling cascade initiated by the binding of its endogenous ligand, Prostaglandin D2 (PGD2).



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References

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- 2. Asapiprant | Prostaglandin Receptor | TargetMol [targetmol.com]
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